

Solubility Profile of Dimethylsilanediol: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	Dimethylsilanediol
CAS No.:	31692-79-2
Cat. No.:	B3423761

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Introduction

Dimethylsilanediol (DMSD), a monomeric organosilicon compound with the chemical formula $(\text{CH}_3)_2\text{Si}(\text{OH})_2$, is a key intermediate in the synthesis of silicone polymers and a degradation product of polydimethylsiloxane (PDMS) materials.^[1] Its unique chemical structure, featuring both hydrophobic methyl groups and hydrophilic hydroxyl groups, imparts a distinct solubility profile that is of significant interest to researchers, scientists, and drug development professionals. This technical guide provides a comprehensive overview of the solubility of **dimethylsilanediol** in water and various organic solvents, details experimental protocols for its determination, and presents logical workflows to aid in experimental design.

Physicochemical Properties of Dimethylsilanediol

Property	Value
Molecular Formula	C ₂ H ₈ O ₂ Si
Molecular Weight	92.17 g/mol
Appearance	White to off-white solid
Melting Point	96-101 °C
Boiling Point	122.2 ± 23.0 °C (Predicted)
Density	1.097 g/cm ³
pKa	14.24 ± 0.53 (Predicted)

Solubility Data

Dimethylsilanediol's solubility is governed by the "like dissolves like" principle, where polar solvents are more effective at dissolving polar solutes, and non-polar solvents are better for non-polar solutes. **Dimethylsilanediol**, with its polar silanol groups, is readily soluble in polar solvents, particularly those capable of hydrogen bonding.

Solvent	Solvent Type	Quantitative Solubility	Qualitative Solubility
Water	Polar Protic	10.85 M	Highly Soluble[1]
Methanol	Polar Protic	-	Slightly Soluble
Ethanol	Polar Protic	-	Soluble
Acetone	Polar Aprotic	-	Soluble
Tetrahydrofuran (THF)	Polar Aprotic	-	Soluble in ethers[1]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	-	Slightly Soluble
Hexane	Non-polar	-	Insoluble

Note: Quantitative solubility data for many organic solvents is not readily available in the public domain and may need to be determined experimentally.

Experimental Protocols for Solubility Determination

The following section outlines a detailed methodology for determining the solubility of **dimethylsilanediol**, primarily based on the widely accepted shake-flask method.

Materials and Equipment

- **Dimethylsilanediol** (high purity)
- Solvent of interest (analytical grade)
- Analytical balance
- Scintillation vials or flasks with screw caps
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.22 μm PTFE or nylon)
- Syringes
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) system

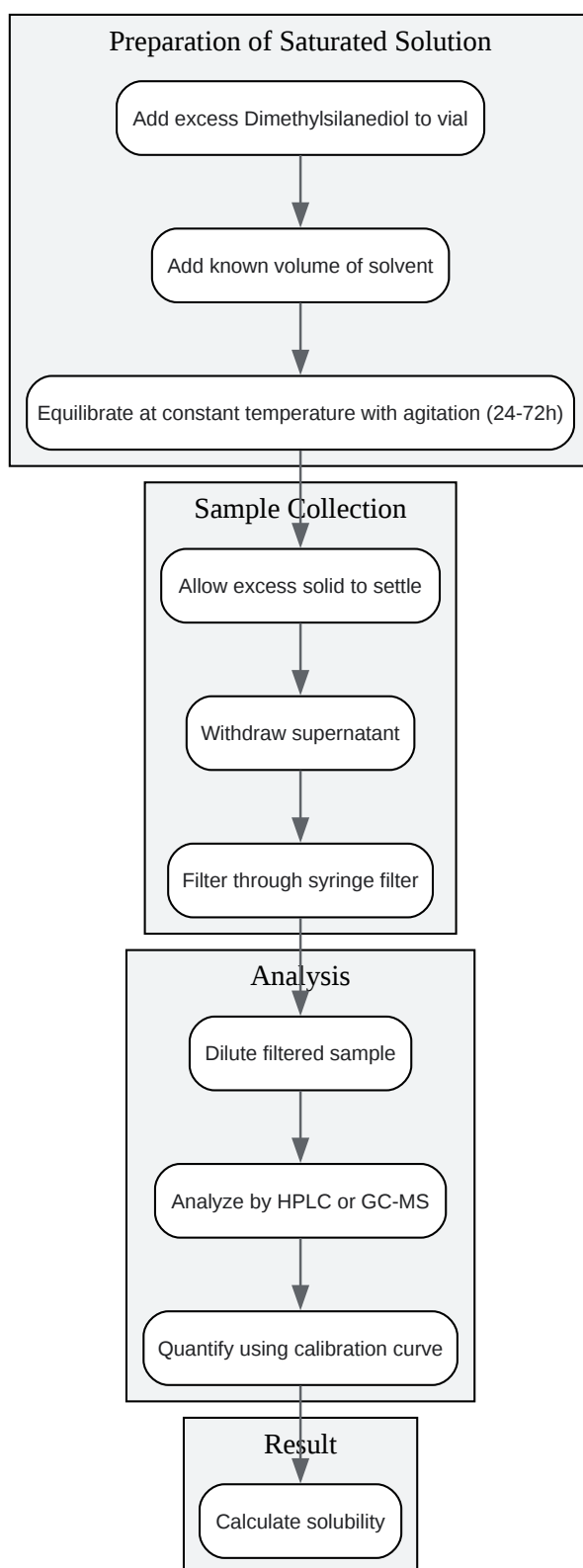
Experimental Procedure: Shake-Flask Method

- Preparation of Saturated Solution:
 - Add an excess amount of **dimethylsilanediol** to a series of vials or flasks.
 - Accurately add a known volume of the desired solvent to each container.
 - Securely cap the containers to prevent solvent evaporation.

- Place the containers in a constant temperature shaker set to the desired temperature (e.g., 25 °C).
- Agitate the mixtures for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached. The presence of undissolved solid at the end of this period confirms saturation.
- Sample Collection and Preparation:
 - Allow the containers to stand undisturbed at the constant temperature for a set period (e.g., 2 hours) to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the withdrawn sample through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles.
- Analysis of the Saturated Solution:
 - Accurately dilute the filtered saturated solution with the appropriate solvent to a concentration within the calibrated range of the analytical instrument.
 - Analyze the diluted samples using a validated HPLC or GC-MS method to determine the concentration of **dimethylsilanediol**. A pre-established calibration curve is essential for accurate quantification.
- Calculation of Solubility:
 - Calculate the concentration of **dimethylsilanediol** in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100mL) or moles per liter (M).

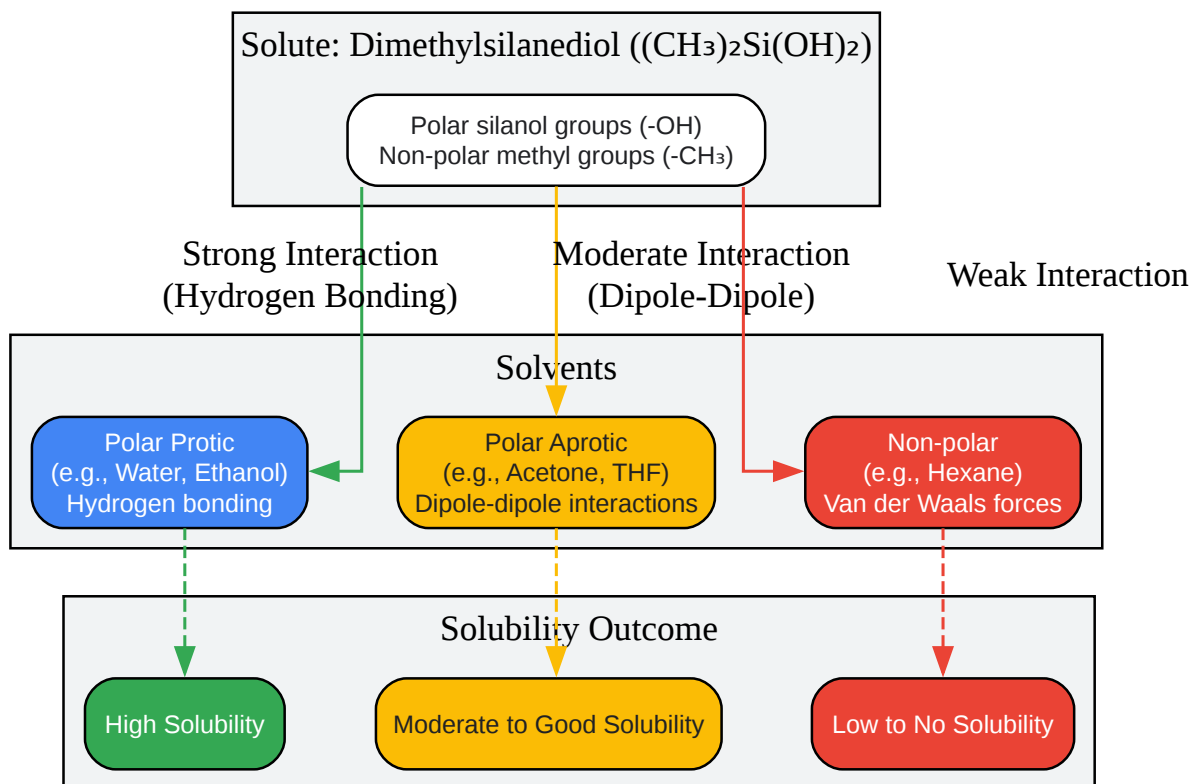
Visualizing Experimental and Logical Workflows

To further clarify the processes involved in solubility determination and the underlying chemical principles, the following diagrams are provided.



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Caption: Experimental workflow for determining the solubility of **dimethylsilanediol**.



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Caption: "Like Dissolves Like" principle applied to **dimethylsilanediol** solubility.

Conclusion

This technical guide has summarized the available information on the solubility of **dimethylsilanediol** in water and various organic solvents. While quantitatively well-characterized in water, its solubility in many organic solvents requires experimental determination. The provided detailed experimental protocol based on the shake-flask method offers a robust framework for researchers to obtain reliable solubility data. The visualized workflows for both the experimental procedure and the underlying chemical principles serve as practical tools for laboratory work and conceptual understanding. For professionals in drug development and materials science, a thorough understanding of **dimethylsilanediol's** solubility is crucial for formulation, synthesis, and environmental fate assessment.

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References

- 1. SETAC North America 45th Annual Meeting [setac.confex.com]
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